

Application Notes and Protocols: DMTDA in Reaction Injection Molding (RIM)

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Compound of Interest

Compound Name: *Dmtda*

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These application notes provide a detailed overview of the use of Dimethylthiotoluenediamine (**DMTDA**) as a chain extender in Reaction Injection Molding (RIM) applications for the production of polyurethane elastomers. The following sections detail the chemical properties, reaction mechanisms, and performance characteristics of **DMTDA**-cured polyurethanes, along with comprehensive experimental protocols for their preparation and characterization.

Introduction to DMTDA in RIM Applications

Dimethylthiotoluenediamine (**DMTDA**) is an aromatic diamine that serves as a highly effective chain extender for polyurethane and polyurea systems.^[1] In Reaction Injection Molding (RIM), a process that involves the rapid mixing of two reactive liquid components that are then injected into a mold to form a polymer part, **DMTDA** offers several distinct advantages over other chain extenders like 4,4'-methylenebis(2-chloroaniline) (MOCA) and diethyltoluenediamine (DETDA).^{[1][2]}

One of the primary benefits of **DMTDA** is its liquid form at ambient temperatures, which simplifies handling and processing compared to solid chain extenders that require melting.^[1] This allows for lower processing temperatures, leading to energy savings and reduced thermal stress on the equipment.^[1] Furthermore, **DMTDA** is considered to have a lower toxicity profile than MOCA, making it a more environmentally friendly and safer alternative in the workplace.

The reaction rate of **DMTDA** with isocyanates is slower than that of DETDA, providing better control over the curing process and allowing for the production of larger and more complex parts without premature gelation.[1] This controlled reactivity, combined with its ability to impart excellent mechanical and thermal properties to the final polymer, makes **DMTDA** a versatile and valuable component in RIM applications.[3]

Quantitative Data on DMTDA-Cured Polyurethanes

The selection of a chain extender significantly influences the final properties of the polyurethane elastomer. The following tables summarize the key physical, mechanical, and thermal properties of **DMTDA** and its impact on polyurethane formulations.

Table 1: Physical and Chemical Properties of **DMTDA**

Property	Value	Reference
Appearance	Light yellow to amber transparent liquid	[4]
CAS Number	106264-79-3	[4]
Molecular Weight	214.36 g/mol	[4]
Density (at 20°C)	1.206 g/cm ³	[4]
Viscosity (at 25°C)	600-900 mPa·s	[4]
Amine Value	525-535 mgKOH/g	[4]
Isocyanate Equivalent Weight	107 g/eq	[1]

Table 2: Comparative Mechanical Properties of Polyurethane Elastomers

Property	DMTDA-cured	MOCA-cured	DETDA-cured	Test Method
Hardness (Shore A)	85 - 95	80 - 95	90 - 98	ASTM D2240
Tensile Strength (MPa)	25 - 40	20 - 35	30 - 50	ASTM D412
Elongation at Break (%)	300 - 500	350 - 600	250 - 450	ASTM D412
Tear Strength (kN/m)	60 - 100	50 - 90	70 - 110	ASTM D624

Note: The values presented are typical ranges and can vary depending on the specific formulation, including the type of isocyanate and polyol used, as well as the processing conditions.

Table 3: Thermal Properties of **DMTDA**-Cured Polyurethanes

Property	Value	Test Method
Glass Transition Temperature (T _g)	80 - 120 °C	DSC
Heat Deflection Temperature (HDT)	70 - 110 °C	ASTM D648
Decomposition Temperature (T _d)	> 300 °C	TGA

Experimental Protocols

This section provides a detailed methodology for the preparation and testing of a **DMTDA**-cured polyurethane elastomer using Reaction Injection Molding.

Materials

- Isocyanate: Methylene diphenyl diisocyanate (MDI) prepolymer with an NCO content of 15-25%.
- Polyol: Polyether or polyester polyol with a molecular weight of 2000-4000 g/mol .
- Chain Extender: Dimethylthiotoluenediamine (**DMTDA**).
- Catalyst (optional): Dibutyltin dilaurate (DBTDL) or a tertiary amine catalyst.
- Mold Release Agent: A suitable release agent for polyurethane molding.

Equipment

- Reaction Injection Molding (RIM) machine with high-pressure metering pumps and a mixing head.
- Temperature-controlled storage tanks for the isocyanate and polyol components.
- A heated mold capable of withstanding the pressures and temperatures of the RIM process.
- Universal Testing Machine for mechanical property testing.
- Shore Durometer for hardness measurement.
- Differential Scanning Calorimeter (DSC) and Thermogravimetric Analyzer (TGA) for thermal analysis.

Formulation and Stoichiometry

- Calculate the equivalent weights of the MDI prepolymer, polyol, and **DMTDA**. The isocyanate equivalent weight is provided by the supplier. The polyol equivalent weight is its molecular weight divided by its functionality (typically 2). The equivalent weight of **DMTDA** is approximately 107 g/eq.[1]
- Determine the desired stoichiometric ratio (Index) of isocyanate groups to active hydrogen groups (from the polyol and **DMTDA**). A common index for RIM applications is 1.05 (a 5% excess of isocyanate).

- Calculate the required weight of each component based on the desired batch size and the stoichiometric ratio. The B-side component will be a mixture of the polyol and **DMTDA**.

RIM Processing Parameters

- Component Temperatures:
 - MDI Prepolymer (A-side): 40 - 60 °C
 - Polyol/**DMTDA** Blend (B-side): 50 - 70 °C
- Mold Temperature: 70 - 90 °C
- Injection Pressure: 100 - 200 bar[5]
- Mixing Ratio: Determined by the stoichiometry calculations.
- Shot Time: Dependent on the part size and mold volume.
- Demold Time: Typically 1 - 5 minutes, depending on the part thickness and formulation.

Experimental Procedure

- Preparation of the B-side: Thoroughly mix the calculated amounts of polyol and **DMTDA** in the B-side tank of the RIM machine. If a catalyst is used, it should be added to the B-side and mixed until homogeneous.
- Machine Setup: Set the temperatures of the A-side and B-side tanks and the mold to the desired values. Calibrate the metering pumps to deliver the correct mixing ratio.
- Mold Preparation: Apply a suitable mold release agent to the mold cavity to ensure easy demolding of the part.
- Injection: Close the mold and inject the mixed components into the mold cavity. The injection should be rapid to ensure the mold is filled before the material begins to gel.
- Curing: Allow the part to cure in the mold for the predetermined demold time. The exothermic reaction between the isocyanate and the active hydrogen components will generate heat,

which aids in the curing process.

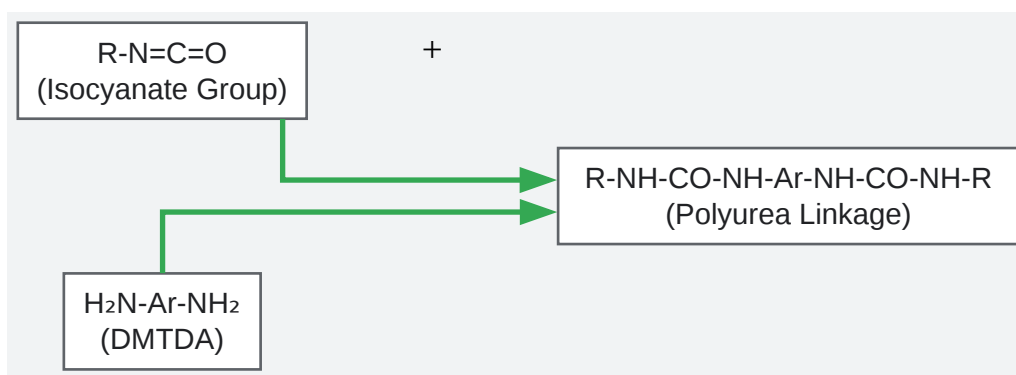
- Demolding: Open the mold and carefully remove the cured polyurethane part.
- Post-Curing: For optimal properties, the demolded part may require a post-curing step, typically in an oven at a temperature of 80 - 120 °C for several hours.

Characterization of the Cured Elastomer

- Mechanical Testing:
 - Hardness: Measure the Shore A hardness of the cured samples according to ASTM D2240.
 - Tensile Properties: Determine the tensile strength, elongation at break, and modulus of elasticity using a Universal Testing Machine according to ASTM D412.
 - Tear Strength: Measure the tear resistance of the material according to ASTM D624.
- Thermal Analysis:
 - Differential Scanning Calorimetry (DSC): Determine the glass transition temperature (T_g) of the polymer.
 - Thermogravimetric Analysis (TGA): Evaluate the thermal stability and decomposition temperature of the material.

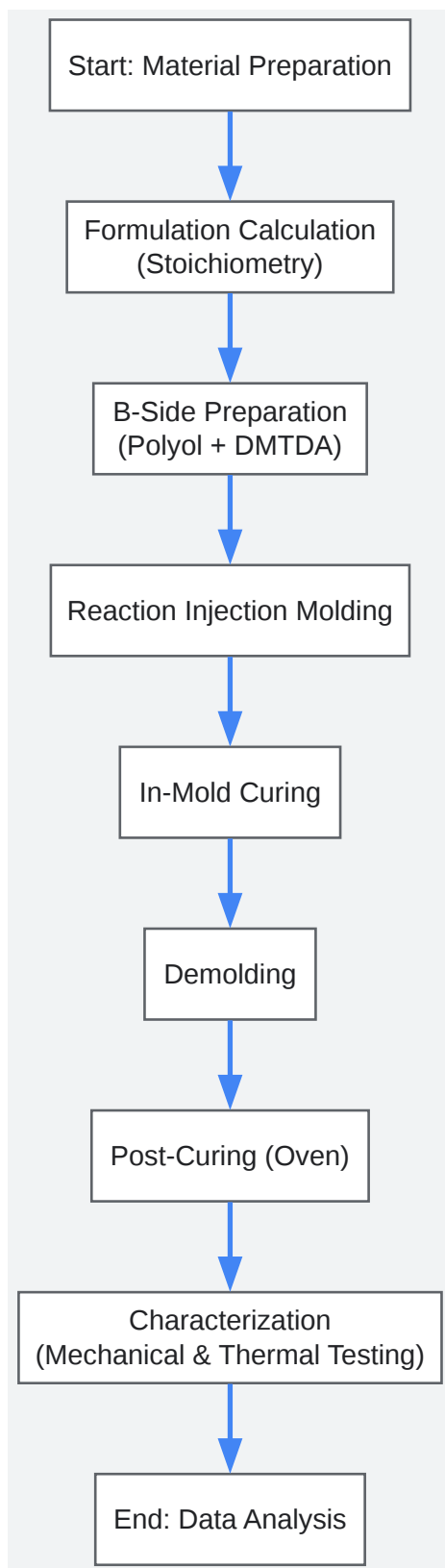
Visualizations

The following diagrams illustrate the key chemical reactions, experimental workflows, and processes involved in the use of **DMTDA** in RIM applications.



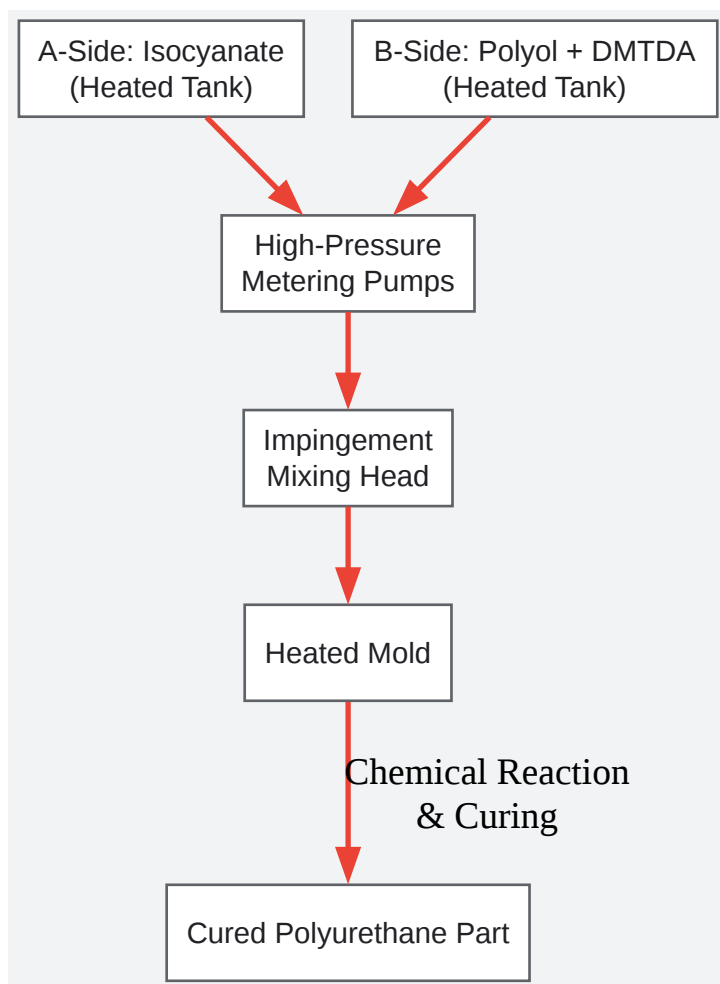
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Caption: Chemical reaction of an isocyanate with **DMTDA** to form a polyurea linkage.



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Caption: Experimental workflow for preparing and testing **DMTDA**-cured RIM polyurethane.



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Caption: General process flow of Reaction Injection Molding (RIM).

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References

- 1. DIMETHYLTHIOTOLUENEDIAMINE (DMTDA) - Ataman Kimya [atamanchemicals.com]
- 2. gantrade.com [gantrade.com]
- 3. researchgate.net [researchgate.net]

- 4. researchgate.net [researchgate.net]
- 5. solutions.covestro.com [solutions.covestro.com]
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